

5-Methoxyisoindoline-1,3-dione: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Methoxyisoindoline-1,3-dione

Cat. No.: B105389

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CAS Number: 50727-04-3

This technical guide provides an in-depth overview of **5-Methoxyisoindoline-1,3-dione**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development. This document covers its identification, chemical properties, synthesis, and biological significance.

Chemical Identification and Properties

5-Methoxyisoindoline-1,3-dione is a substituted phthalimide derivative. Its fundamental properties are summarized in the table below, providing a clear reference for its identification and handling.

Property	Value
CAS Number	50727-04-3
Molecular Formula	C ₉ H ₇ NO ₃
Molecular Weight	177.16 g/mol
IUPAC Name	5-Methoxyisoindole-1,3-dione
Synonyms	4-Methoxyphthalimide

Synthesis of Isoindoline-1,3-dione Derivatives: An Experimental Protocol

While a specific detailed protocol for the synthesis of **5-Methoxyisoindoline-1,3-dione** is not readily available in the public domain, a general and widely applicable method for the synthesis of isoindoline-1,3-dione derivatives involves the condensation of the corresponding phthalic anhydride with a primary amine. For the synthesis of **5-Methoxyisoindoline-1,3-dione**, 4-methoxyphthalic anhydride would be the required starting material, which can be reacted with an appropriate amine source.

A general experimental procedure is as follows:

Reaction: Phthalic anhydride (or a substituted derivative) is reacted with a primary amine in a suitable solvent, typically glacial acetic acid.

Procedure:

- An equimolar mixture of the phthalic anhydride derivative (e.g., 4-methoxyphthalic anhydride) and a primary amino-containing compound is prepared.
- The mixture is dissolved in glacial acetic acid.
- The reaction mixture is refluxed for a period of 3 hours.[\[1\]](#)
- Upon completion of the reaction, the mixture is cooled and diluted with water to precipitate the product.
- The crude product is then collected by filtration and can be further purified by recrystallization from ethanol.[\[1\]](#)

This synthetic approach is versatile and can be adapted for the preparation of a wide range of N-substituted isoindoline-1,3-dione derivatives.[\[1\]](#)

Spectroscopic Characterization

The structural elucidation of isoindoline-1,3-dione derivatives is typically achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR)

spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectra of isoindoline-1,3-dione derivatives generally exhibit signals in the aromatic region (typically between δ 6.45–8.48 ppm) corresponding to the protons on the phthalimide ring.^[1] The specific chemical shifts and coupling patterns would be dependent on the substitution pattern. For **5-Methoxyisoindoline-1,3-dione**, one would expect signals corresponding to the methoxy group protons (a singlet) and the aromatic protons, with splitting patterns indicative of their relative positions.
- ^{13}C NMR: The carbon NMR spectra provide information on the carbon framework of the molecule. The carbonyl carbons of the imide ring are typically observed in the downfield region of the spectrum.^[1]

Infrared (IR) Spectroscopy: The IR spectra of isoindoline-1,3-dione derivatives are characterized by strong absorption bands corresponding to the carbonyl (C=O) groups of the cyclic imide. These bands typically appear in the region of 1699 to 1779 cm^{-1} .^[1]

Mass Spectrometry (MS): Mass spectrometry is a crucial tool for determining the molecular weight and fragmentation pattern of a compound. The mass spectrum of **5-Methoxyisoindoline-1,3-dione** would show a molecular ion peak corresponding to its molecular weight, along with fragment ions resulting from the cleavage of the molecule.

Biological Activity and Potential Applications

Isoindoline-1,3-dione and its derivatives have garnered significant attention in medicinal chemistry due to their diverse biological activities. While specific studies on **5-Methoxyisoindoline-1,3-dione** are limited, the broader class of compounds has been investigated for a range of therapeutic applications.

Anticancer Activity: Numerous studies have demonstrated the cytotoxic effects of isoindoline-1,3-dione derivatives against various cancer cell lines.^{[2][3][4][5]} The anticancer activity is often dependent on the nature and position of substituents on the isoindoline ring structure.^[3] For instance, certain derivatives have shown inhibitory effects on the viability of adenocarcinoma (A549) cells.^[4]

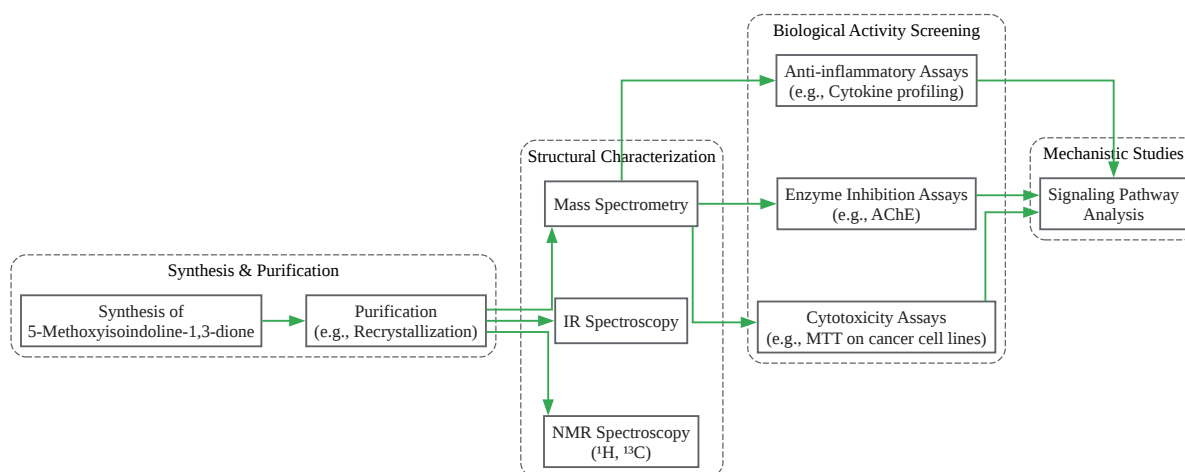
Anti-inflammatory and Analgesic Activities: Derivatives of isoindoline-1,3-dione have been reported to possess anti-inflammatory and analgesic properties.^[6] Some compounds have been shown to reduce carrageenan-induced edema in animal models, suggesting their potential as anti-inflammatory agents.^{[7][8]}

Acetylcholinesterase (AChE) Inhibition: The isoindoline-1,3-dione scaffold is considered a noteworthy pharmacophore for the design of acetylcholinesterase inhibitors, which are a key class of drugs for the management of Alzheimer's disease.^{[9][10][11]} Several derivatives have shown potent inhibitory activity against AChE.^{[10][12]}

Signaling Pathways and Experimental Workflows

The precise signaling pathways modulated by **5-Methoxyisoindoline-1,3-dione** have not been extensively elucidated. However, based on the activities of related compounds, several pathways could be implicated. For instance, the anti-inflammatory effects of some isoindoline-1,3-dione derivatives have been linked to the modulation of cytokine production, such as suppressing TNF- α .^[13] The anticancer activities could involve various pathways related to cell proliferation and apoptosis.

To investigate the biological activity of a compound like **5-Methoxyisoindoline-1,3-dione**, a typical experimental workflow would be employed.



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General experimental workflow for the synthesis and biological evaluation of **5-Methoxyisoindoline-1,3-dione**.

Further research is required to delineate the specific molecular targets and signaling cascades affected by **5-Methoxyisoindoline-1,3-dione** to fully understand its therapeutic potential.

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